

Application Notes and Protocols for Performing a Rapamycin Dose-Response Curve

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rapamycin is a macrolide compound that is a potent and specific inhibitor of the mechanistic Target of Rapamycin (mTOR), a serine/threonine kinase that is a central regulator of cell growth, proliferation, metabolism, and survival.[1][2] Dysregulation of the mTOR signaling pathway is implicated in numerous diseases, including cancer, making it a key target for therapeutic intervention.[1][2] Rapamycin exerts its inhibitory effects primarily on mTOR Complex 1 (mTORC1).[3][4]

A dose-response curve is a fundamental tool in pharmacology to characterize the relationship between the concentration of a drug and its effect. This document provides detailed protocols for performing a dose-response curve for Rapamycin to assess its impact on cell viability and mTORC1 signaling.

Key Signaling Pathway: mTORC1

Rapamycin, in complex with FKBP12, allosterically inhibits mTORC1, preventing the phosphorylation of its downstream effectors, S6 Kinase 1 (S6K1) and 4E-binding protein 1 (4E-BP1).[1][5] Inhibition of S6K1 and 4E-BP1 leads to a reduction in protein synthesis and cell proliferation.[1] mTORC1 also negatively regulates autophagy, and its inhibition by Rapamycin can induce this cellular process.[6]





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